

Technical Safety & Handling Guide: 2-Fluoro-4-(2-formylphenyl)benzoic Acid

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Compound of Interest

Compound Name: 2-Fluoro-4-(2-formylphenyl)benzoic acid

CAS No.: 1261945-86-1

Cat. No.: B596262

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Executive Summary & Compound Identification

2-Fluoro-4-(2-formylphenyl)benzoic acid (CAS: 1261945-86-1) is a specialized biaryl intermediate primarily utilized in the synthesis of Poly (ADP-ribose) polymerase (PARP) inhibitors, most notably Olaparib. Its structure combines a fluorinated benzoic acid moiety with an ortho-formyl phenyl group.

This guide provides a technical breakdown of its safety profile, handling protocols, and stability requirements. Due to the presence of both a carboxylic acid and a reactive aldehyde, this compound exhibits specific sensitivities to oxidation and pH changes that require rigorous control measures.

Physicochemical Profile[1][2][3][4][5][6][7][8]

Property	Data	Note
CAS Number	1261945-86-1	Verified Identifier
Molecular Formula	C ₁₄ H ₉ FO ₃	Biaryl Scaffold
Molecular Weight	244.22 g/mol	
Appearance	Off-white to pale yellow solid	Color deepens upon oxidation
Solubility	DMSO, Methanol, DMF	Poor solubility in water (acidic form)
Melting Point	168–172 °C (Typical)	Impurities (diacid) lower MP
pKa (Calc)	~3.8 (Benzoic acid)	Forms salts with weak bases

Hazard Identification & Risk Assessment (GHS)

Note: In the absence of a compound-specific harmonized GHS monograph, the following classification is derived via "Read-Across" toxicology from structurally homologous biaryl aldehydes and fluorobenzoic acids.

GHS Classification

- Signal Word: WARNING
- Skin Corrosion/Irritation: Category 2 (H315)
- Serious Eye Damage/Eye Irritation: Category 2A (H319)
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory Irritation) (H335)

Mechanistic Hazard Analysis

- Acidity (Carboxylic Acid): The benzoic acid functionality (pKa ~3.8) is sufficiently acidic to cause contact dermatitis and severe eye irritation upon exposure to mucous membranes.
- Aldehyde Reactivity: The formyl group (-CHO) is an electrophile capable of Schiff base formation with biological amines, leading to potential sensitization. It is also the primary site of instability (see Section 3).

- Fluorine Substitution: The fluorine atom increases the lipophilicity of the molecule, potentially enhancing dermal absorption compared to non-fluorinated analogs.

Stability & Reactivity: The "Self-Validating" Protocol

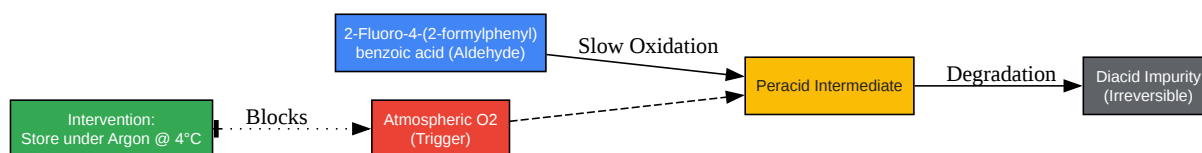
The primary risk to data integrity when using this compound is oxidative degradation. The ortho-formyl group is susceptible to autoxidation, converting the aldehyde into a dicarboxylic acid impurity (2-fluoro-4-(2-carboxyphenyl)benzoic acid).

Causality of Degradation:

- Trigger: Atmospheric Oxygen + Light + Trace Metals.
- Mechanism: Radical chain reaction at the benzylic aldehyde position.
- Result: Formation of the "Diacid" impurity, which kills stoichiometry in subsequent cyclization reactions (e.g., hydrazine condensations).

Diagram 1: Stability & Degradation Logic

This diagram illustrates the degradation pathway and the necessary intervention points.



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Caption: Oxidative degradation pathway of the aldehyde moiety. Storage under inert gas blocks the O₂ trigger, preserving purity.

Safe Handling & Storage Protocols

To ensure scientific integrity and safety, the following "Self-Validating" workflow must be adopted. "Self-validating" means the protocol includes checks (e.g., NMR/TLC) that confirm the safety measures worked.

Storage (The "Golden Rule")

- Atmosphere: Strictly Inert (Argon or Nitrogen). The bottle must be purged after every use.
- Temperature: Refrigerate at 2–8°C. Cold slows the kinetics of autoxidation.
- Container: Amber glass to prevent photo-initiated radical formation.

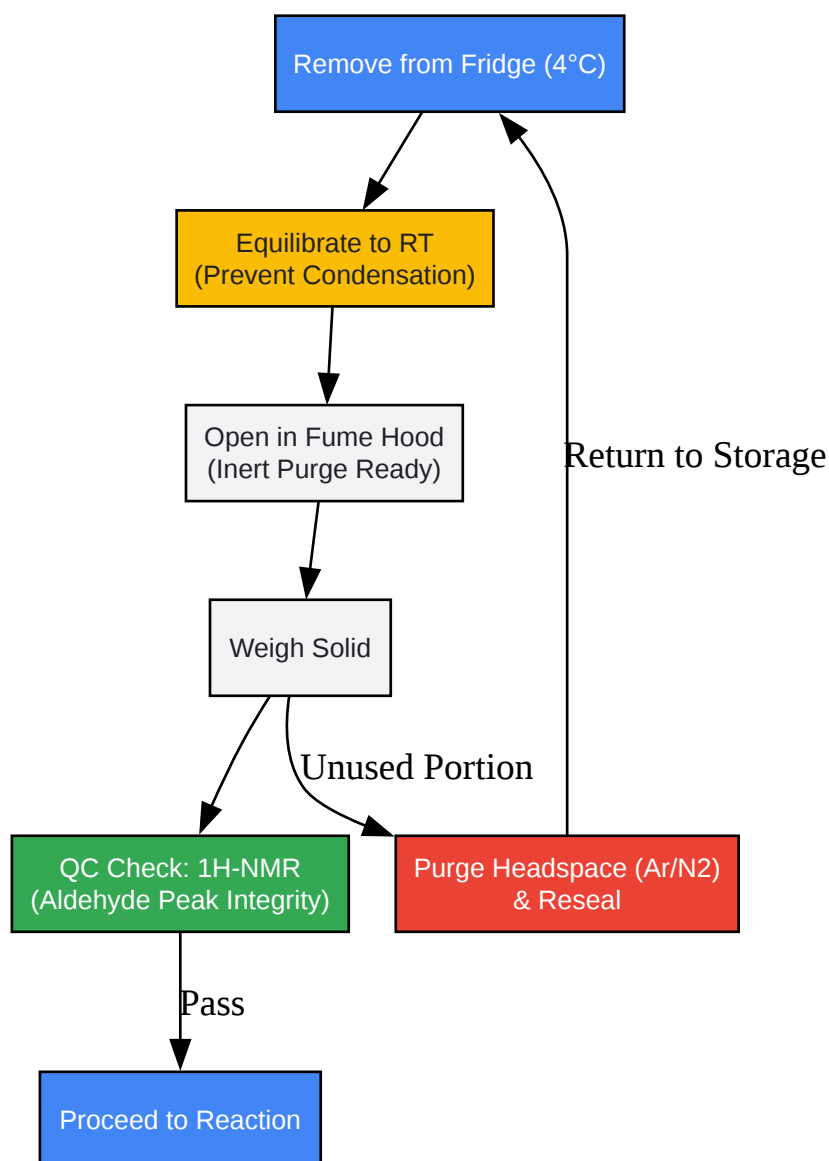
Handling Workflow

PPE Requirements: Nitrile gloves (double gloving recommended), safety goggles (chemical splash guard), lab coat. Use a fume hood to mitigate dust inhalation (H335).

Step-by-Step Protocol:

- Equilibration: Allow the refrigerated container to reach room temperature before opening. This prevents water condensation, which accelerates degradation.
- Weighing: Weigh quickly in a fume hood. If high precision is needed for GMP batches, weigh inside a glovebox.
- Validation (QC): Before committing the material to a large-scale reaction, run a ^1H -NMR.
 - Check: Look for the aldehyde proton peak (~10 ppm).
 - Fail: If a broad carboxylic acid peak appears and aldehyde integration drops, repurify.

Diagram 2: Safe Handling Workflow



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Caption: Operational workflow ensuring moisture control and inert atmosphere maintenance during handling.

Synthesis & Application Context

Understanding the downstream application aids in risk assessment. This compound is a scaffold for Olaparib (and similar PARP inhibitors).

Reaction Safety Context:

- **Cyclization:** The aldehyde and carboxylic acid groups are typically condensed with hydrazine or a hydrazine derivative to form a phthalazinone core.
- **Risk:** This condensation releases water. If the starting material is already partially oxidized to the diacid, the cyclization will fail or yield side products, complicating purification and increasing waste (environmental hazard).

Typical Synthesis Route:

- **Suzuki Coupling:** 2-Fluoro-4-bromobenzoic ester + 2-Formylphenylboronic acid.
- **Hydrolysis:** Ester hydrolysis yields the target acid (CAS 1261945-86-1).
- **Cyclization:** Target Acid + Hydrazine

Phthalazinone (Olaparib Core).

Emergency Response

Scenario	Immediate Action	Rationale
Eye Contact	Rinse cautiously with water for 15+ mins. Remove contact lenses.	Acidic nature can cause corneal damage.
Skin Contact	Wash with soap and water. Remove contaminated clothing.	Lipophilic fluorine aids absorption; prompt removal limits dose.
Inhalation	Move to fresh air. If breathing is difficult, give oxygen.	Dust is a respiratory irritant (H335).
Spill	Dampen with inert absorbent (sand/vermiculite) to suppress dust. Sweep.	Prevent dust cloud explosion risk (standard for organic solids).

References

- National Center for Biotechnology Information (NCBI). (2025). PubChem Compound Summary for CID 53357597 (Olaparib Intermediate). Retrieved from [\[Link\]](#)

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